

Application Notes and Protocols: INF39

Solubility and Preparation for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: INF39

Cat. No.: B15611385

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

INF39 is a potent, irreversible, and non-cytotoxic inhibitor of the NLRP3 inflammasome.[1][2][3] It exerts its inhibitory effects by directly targeting the NLRP3 protein, thereby preventing its activation and the subsequent inflammatory cascade.[3][4] Specifically, **INF39** has been shown to inhibit the interaction between NEK7 and NLRP3, a critical step in inflammasome assembly.[2][5] This leads to a reduction in caspase-1 activation, pyroptosis, and the release of pro-inflammatory cytokines such as IL-1 β . [1][3] Notably, **INF39** is selective for the NLRP3 inflammasome and does not affect the AIM2 or NLRC4 inflammasomes.[2][5] These characteristics make **INF39** a valuable tool for studying NLRP3-driven inflammation and a potential therapeutic candidate for related diseases.

Quantitative Data Summary

The following tables summarize the key quantitative data for **INF39**, including its chemical properties and solubility in various solvents.

Table 1: Chemical Properties of **INF39**

Property	Value	Reference
Molecular Weight	224.68 g/mol	[1]
Formula	C ₁₂ H ₁₃ ClO ₂	[1]
CAS Number	866028-26-4	[1]
Appearance	Colorless to light yellow liquid	[1]

Table 2: Solubility of **INF39**

Solvent	Concentration	Remarks	Reference
DMSO	100 mg/mL (445.08 mM)	Ultrasonic treatment may be needed. Use newly opened DMSO as it is hygroscopic.	[1]
10 mg/mL (44.51 mM)	Sonication is recommended.	[6]	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]

Experimental Protocols

Protocol 1: Preparation of **INF39** Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **INF39** in DMSO.

Materials:

- **INF39** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Bring the **INF39** powder and DMSO to room temperature.
- Aseptically weigh the desired amount of **INF39** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 100 mg/mL or 445.08 mM).[\[1\]](#)
- Vortex the tube vigorously until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)
- Once dissolved, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Protocol 2: Preparation of INF39 Working Solution for Cell Culture

This protocol details the dilution of the **INF39** stock solution to the final working concentration for cell culture experiments. It is crucial to maintain a low final DMSO concentration (typically $\leq 0.1\%$) to prevent solvent-induced cytotoxicity.[\[7\]](#)[\[8\]](#)

Materials:

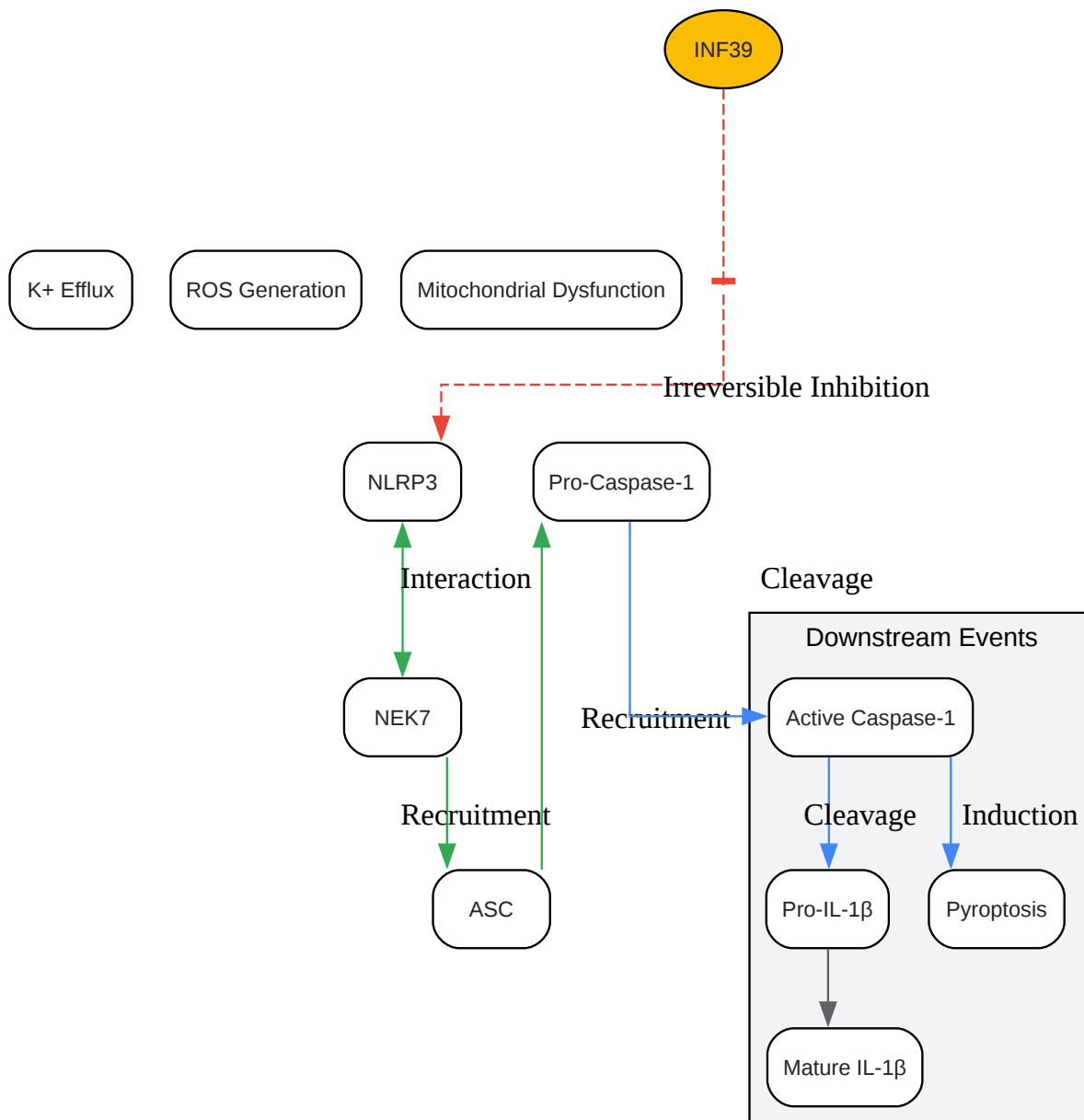
- **INF39** stock solution (from Protocol 1)
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes or plates

Procedure:

- Thaw a single-use aliquot of the **INF39** stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final working concentration. A common starting concentration for in vitro experiments is 10 μ M.^{[1][6]}
 - Example for a 10 μ M final concentration from a 10 mM stock:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of cell culture medium to get a 100 μ M solution.
 - Add 10 μ L of the 100 μ M intermediate solution to 90 μ L of cell culture medium in your experimental well to achieve a final concentration of 10 μ M.
- Ensure the final DMSO concentration in the cell culture medium is below 0.5%, with 0.1% or lower being ideal to minimize any potential effects of the solvent on the cells.^{[9][10]}
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the **INF39**-treated wells.^[7]
- Add the prepared working solution to your cell cultures and proceed with your experimental timeline. A typical pre-incubation time with the inhibitor is 1 hour before adding the stimulus for NLRP3 activation.^[7]

Visualizations

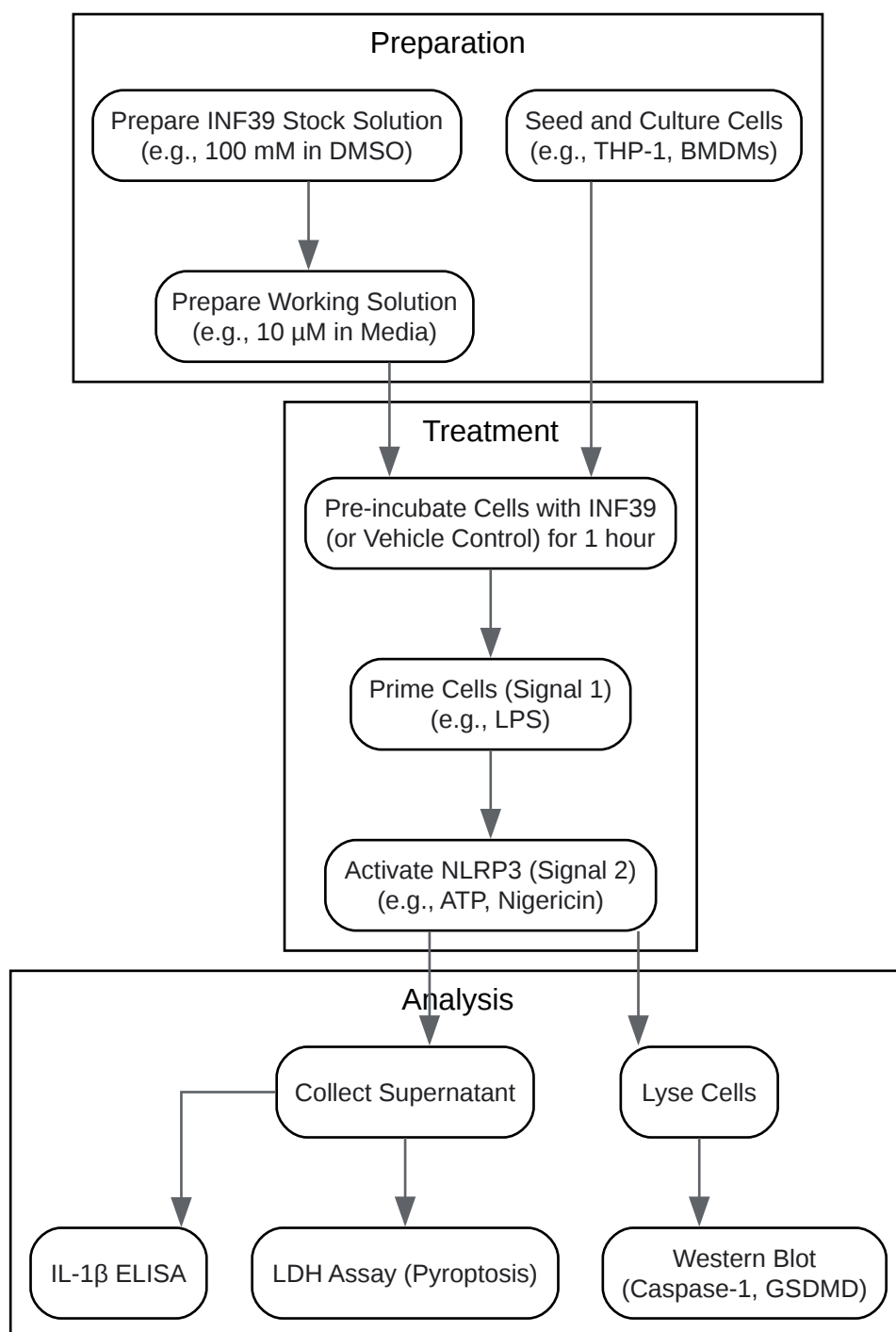
INF39 Mechanism of Action



[Click to download full resolution via product page](#)

Caption: Mechanism of **INF39** action on the NLRP3 inflammasome pathway.

Experimental Workflow: INF39 in Cell Culture



[Click to download full resolution via product page](#)

Caption: General workflow for studying **INF39** effects in cell culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [4. The mechanism of NLRP3 inflammasome activation and its pharmacological inhibitors - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [5. NLRP3 inflammasome inhibitor INF39 attenuated NLRP3 assembly in macrophages - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. INF39 | NOD-like Receptor \(NLR\) | NOD | TargetMol](#) [targetmol.com]
- [7. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [8. Considerations regarding use of solvents in in vitro cell based assays - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [9. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [10. DMSO Alleviates LPS-Induced Inflammatory Responses in RAW264.7 Macrophages by Inhibiting NF-κB and MAPK Activation](#) [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: INF39 Solubility and Preparation for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15611385/docs#application-notes-and-protocols-inf39-solubility-and-preparation-for-cell-culture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)